

Application of cis-3-Nonene in Flavor and Fragrance Chemistry

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Compound of Interest

Compound Name: *cis-3-Nonene*

Cat. No.: B1606493

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

cis-3-Nonene is a volatile organic compound with the chemical formula C₉H₁₈. It is recognized in the flavor and fragrance industry for its characteristic fruity and floral aroma.^[1] As a key aroma chemical, it contributes to the sensory profile of various food products and consumer fragrances. This document provides detailed application notes, experimental protocols, and quantitative data related to the use of **cis-3-Nonene** in flavor and fragrance chemistry.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **cis-3-Nonene** is essential for its effective application in flavor and fragrance formulations.

Property	Value	Reference
Molecular Formula	C9H18	[1]
Molecular Weight	126.24 g/mol	[1]
CAS Number	20237-46-1	[1]
Appearance	Colorless liquid	[1]
Odor Profile	Fruity, Floral	[1]
Boiling Point	145.7 ± 7.0 °C (Predicted)	[1]
Flash Point	32.2 °C	[1]
Density	0.739 ± 0.06 g/cm ³ (Predicted)	[1]
Refractive Index	1.427	[1]
Vapor Pressure	6.1 ± 0.1 mmHg at 25°C (Predicted)	[1]

Applications in Flavor Chemistry

cis-3-Nonene is utilized to impart or enhance fruity and floral notes in a variety of food and beverage products. Its volatile nature makes it particularly suitable as a top note in flavor compositions.

Flavor Profile Contribution:

- **Fruity Notes:** Contributes to the characteristic aroma of certain fruits. For instance, unsaturated nine-carbon aliphatic aldehydes, structurally related to **cis-3-Nonene**, have been identified as key odorants in fresh-cut watermelon.[2]
- **Green Notes:** While not its primary characteristic, it can contribute to the overall "green" profile of fruit and vegetable flavors, often used in conjunction with other green-note compounds like cis-3-Hexenol.[3][4][5]

Typical Concentration Levels:

While specific concentration data for **cis-3-Nonene** in various food products is not readily available in the public domain, related compounds like cis-3-hexenyl acetate are used at levels ranging from 300 to 1000 ppm in berry flavors intended for beverages.[3] It is plausible that **cis-3-Nonene** would be used in similar or lower concentrations depending on the desired flavor profile.

Applications in Fragrance Chemistry

In the fragrance industry, **cis-3-Nonene** is valued for its ability to introduce a fresh and natural-smelling fruity-floral character to perfumes, colognes, and other scented products.

Fragrance Profile Contribution:

- **Top Notes:** Due to its volatility, it is an effective top note, providing the initial impression of a fragrance.
- **Floral and Fruity Accords:** It is used to build and enhance floral and fruity accords in fragrance compositions.

Experimental Protocols

Synthesis of cis-3-Nonene via Wittig Reaction

A common and effective method for the synthesis of cis-alkenes like **cis-3-Nonene** is the Wittig reaction.[6][7][8][9] This method involves the reaction of a phosphorus ylide with an aldehyde or ketone.

Materials:

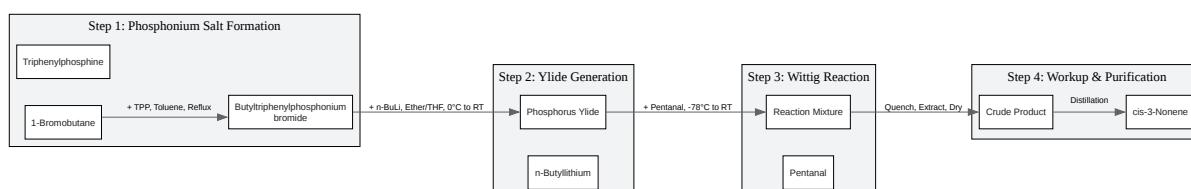
- 1-Bromobutane
- Triphenylphosphine
- n-Butyllithium (n-BuLi) in hexane
- Pentanal
- Anhydrous diethyl ether or tetrahydrofuran (THF)

- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flasks
- Magnetic stirrer and stir bars
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Preparation of the Phosphonium Salt:
 - In a round-bottom flask, combine 1-bromobutane and triphenylphosphine in a suitable solvent like toluene.
 - Heat the mixture at reflux for 24 hours to form butyltriphenylphosphonium bromide.
 - Cool the reaction mixture and collect the solid phosphonium salt by filtration. Wash the salt with cold diethyl ether and dry it under vacuum.
- Generation of the Ylide:
 - Suspend the dried butyltriphenylphosphonium bromide in anhydrous diethyl ether or THF in a flame-dried, nitrogen-flushed flask equipped with a magnetic stir bar.
 - Cool the suspension to 0°C in an ice bath.
 - Slowly add a solution of n-butyllithium in hexane to the suspension with stirring. The appearance of a characteristic orange-red color indicates the formation of the ylide.
 - Allow the mixture to stir at room temperature for 1 hour.

- Wittig Reaction:
 - Cool the ylide solution to -78°C using a dry ice/acetone bath.
 - Slowly add a solution of pentanal in the same anhydrous solvent to the ylide solution.
 - Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Workup and Purification:
 - Quench the reaction by the slow addition of a saturated aqueous sodium bicarbonate solution.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Filter off the drying agent and remove the solvent using a rotary evaporator.
 - Purify the crude product by distillation to obtain pure **cis-3-Nonene**.



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Caption: Synthesis of **cis-3-Nonene** via the Wittig Reaction.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds like **cis-3-Nonene** in complex flavor and fragrance matrices.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Headspace Autosampler (optional, for volatile analysis from a liquid or solid matrix)
- Capillary Column: A non-polar or medium-polarity column is suitable (e.g., DB-5ms, HP-5ms).

Typical GC-MS Parameters:

Parameter	Setting
Injector Temperature	250 °C
Injection Mode	Splitless or Split (e.g., 20:1 ratio)
Carrier Gas	Helium at a constant flow rate (e.g., 1.0 mL/min)
Oven Temperature Program	Initial temperature of 40°C (hold for 2 min), ramp at 5°C/min to 250°C (hold for 5 min)
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	m/z 35-350

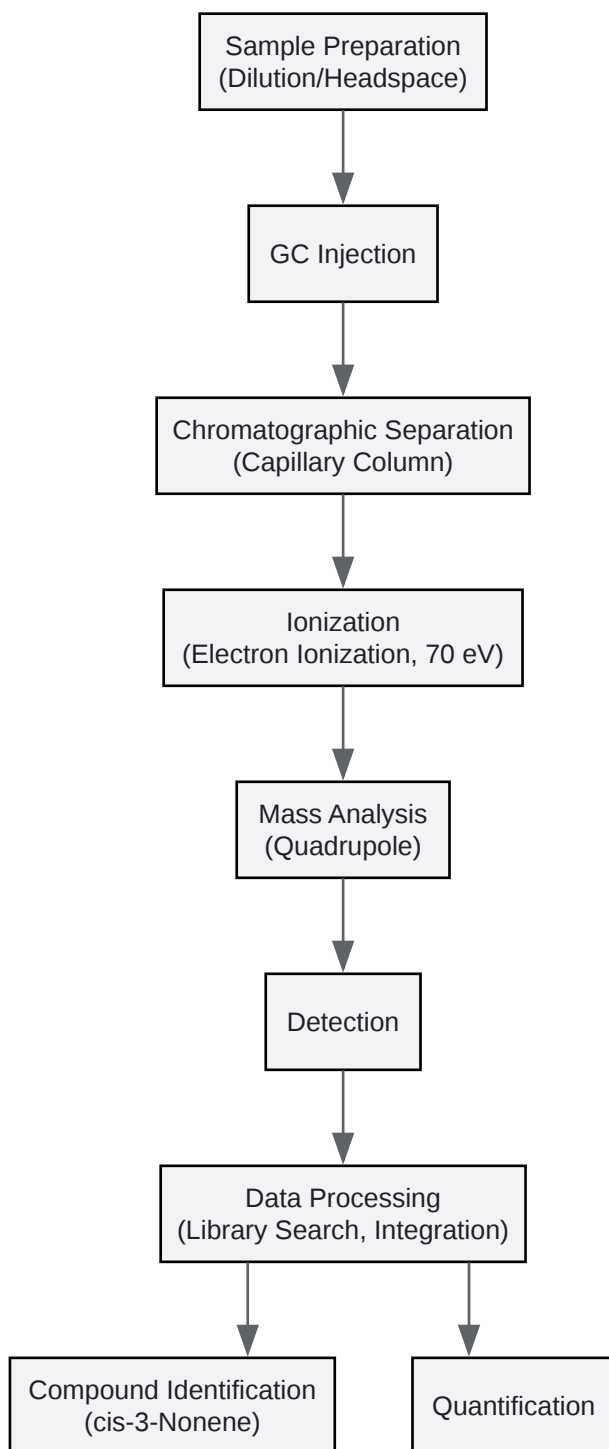
Sample Preparation:

- For Fragrance Analysis: Dilute the fragrance oil in a suitable solvent (e.g., ethanol, dichloromethane) to an appropriate concentration (e.g., 1000 ppm).

- For Flavor Analysis (Headspace): Place a known amount of the food or beverage sample into a headspace vial. For solid samples, grinding or maceration may be necessary to increase surface area and volatile release.

Data Analysis:

- Identification of **cis-3-Nonene** is achieved by comparing the obtained mass spectrum with a reference spectrum from a library (e.g., NIST, Wiley) and by comparing the retention time with that of a pure standard.
- Quantification can be performed using an internal or external standard calibration method.



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Caption: General workflow for GC-MS analysis of **cis-3-Nonene**.

Sensory Evaluation Protocol

Sensory evaluation is crucial for determining the odor profile and threshold of **cis-3-Nonene**.

[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Objective: To determine the odor detection threshold and characterize the odor profile of **cis-3-Nonene**.

Materials:

- High-purity **cis-3-Nonene**
- Odorless solvent (e.g., diethyl phthalate or mineral oil)
- Glass sniffing jars with lids
- Odor-free smelling strips
- Trained sensory panel (8-12 panelists)

Procedure:

- Panelist Training: Panelists should be trained on the recognition and intensity rating of various standard aroma compounds representing fruity, floral, green, and other relevant odor categories.
- Sample Preparation for Odor Threshold Determination:
 - Prepare a series of dilutions of **cis-3-Nonene** in the chosen solvent. A three-fold dilution series is common.
 - The starting concentration should be well above the expected threshold, and the series should extend to a level that is undetectable.
- Odor Threshold Test (e.g., Three-Alternative Forced-Choice - 3-AFC):
 - Present panelists with three samples at each concentration level: two blanks (solvent only) and one containing the diluted **cis-3-Nonene**.
 - The order of presentation should be randomized.

- Panelists are asked to identify the odd sample.
- The group threshold is calculated as the concentration at which 50% of the panel can correctly identify the odorant.
- Odor Profile Analysis:
 - Prepare a sample of **cis-3-Nonene** at a concentration clearly above its detection threshold.
 - Dip a smelling strip into the sample and allow the solvent to evaporate.
 - Present the smelling strip to the panelists and ask them to describe the odor using a list of predefined descriptors and to rate the intensity of each descriptor on a scale (e.g., 0-10).
 - The results can be compiled to create an odor profile for **cis-3-Nonene**.

Signaling Pathways

Currently, there is a lack of specific research identifying the olfactory receptors and signaling pathways involved in the human perception of **cis-3-Nonene**. However, it is known that the perception of volatile organic compounds, in general, involves the activation of specific G-protein coupled olfactory receptors in the nasal epithelium, leading to a cascade of intracellular events that result in a neural signal being sent to the brain for processing.

Conclusion

cis-3-Nonene is a valuable aroma chemical with a pleasant fruity and floral odor profile, making it a useful ingredient in both flavor and fragrance formulations. The provided protocols for its synthesis, analysis, and sensory evaluation offer a framework for researchers and professionals to effectively work with this compound. Further research is needed to determine its precise odor threshold, typical usage levels in various applications, and the specific olfactory receptors involved in its perception.

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